

6-methoxy-7-methyl-1H-indole molecular weight

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Compound of Interest

Compound Name: **6-methoxy-7-methyl-1H-indole**

Cat. No.: **B098458**

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An In-depth Technical Guide to **6-methoxy-7-methyl-1H-indole**: Physicochemical Properties, Synthesis, and Analytical Characterization

Abstract

This technical guide provides a comprehensive overview of **6-methoxy-7-methyl-1H-indole**, a substituted indole derivative of interest in medicinal chemistry and organic synthesis. The document details the core physicochemical properties, with a primary focus on its molecular weight and empirical formula. Furthermore, it outlines a representative synthetic pathway and presents a rigorous, multi-platform analytical workflow for structural verification and purity assessment. The protocols described herein are designed to be self-validating, providing researchers, scientists, and drug development professionals with the technical insights required for the confident synthesis, identification, and application of this compound.

Compound Identification and Core Properties

6-methoxy-7-methyl-1H-indole is a heterocyclic aromatic compound built upon the indole scaffold. The specific substitution pattern, featuring a methoxy group at the 6-position and a methyl group at the 7-position, critically influences its chemical reactivity and potential biological activity.^[1] The fundamental identifiers and core properties of the molecule are summarized below.

Property	Value	Source
IUPAC Name	6-methoxy-7-methyl-1H-indole	-
CAS Number	19500-05-1	[2]
Molecular Formula	C ₁₀ H ₁₁ NO	[2]
Molecular Weight	161.20 g/mol	[2]
Physical Form	Solid	[3]
Storage	Sealed in dry, room temperature	[3]

Molecular Structure

The structural arrangement of **6-methoxy-7-methyl-1H-indole** is foundational to its chemical identity. The indole ring system is electron-rich, and the methoxy substituent further enhances this property, influencing its reactivity in electrophilic substitution reactions.[\[1\]](#)[\[4\]](#)

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References

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